Technical Guide: Pramipexole-d7 Dihydrochloride for Research Applications

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Compound of Interest	
Compound Name:	*Pramipexole-d7-1 dihydrochloride*
Cat. No.:	*B15619267* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Pramipexole-d7 dihydrochloride, a deuterated analog of the dopamine agonist Pramipexole. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive resource on its procurement, relevant experimental applications, and the underlying scientific principles.

Introduction to Pramipexole-d7 Dihydrochloride

Pramipexole-d7 dihydrochloride is a stable isotope-labeled version of Pramipexole dihydrochloride. The incorporation of seven deuterium atoms into the propyl group of the molecule increases its molecular weight without significantly altering its chemical properties. This key characteristic makes it an invaluable tool in various research applications, particularly as an internal standard in analytical chemistry.

The primary application for Pramipexole-d7 dihydrochloride is in quantitative analysis, especially in pharmacokinetic and metabolic studies using techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). Its use as an internal standard allows for precise and accurate quantification of the non-deuterated parent drug, Pramipexole, in biological matrices such as plasma, urine, and tissue homogenates.

Tech Support

Suppliers and Cost

The availability and cost of Pramipexole-d7 dihydrochloride can vary between suppliers. Below is a summary of potential vendors offering this compound for research purposes. Please note that pricing is often subject to change and may require a formal quotation from the supplier.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedChemExpress	Pramipexole-d7 dihydrochloride	HY-17355A	>98%	1 mg, 5 mg, 10 mg
InvivoChem	Pramipexole-d7-1 dihydrochloride	IVC-H6837	>98%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg
Toronto Research Chemicals (TRC)	Pramipexole-d7 Dihydrochloride	P699772	Not specified	1 mg, 5 mg, 10 mg
Alsachim	Pramipexole-D7 Dihydrochloride	CHM0010097	>98%	1 mg, 5 mg, 10 mg
Clearsynth	Pramipexole-d7 Dihydrochloride	CS-O-31895	Not specified	Inquire

Note: The cost for these products is generally available upon request from the suppliers. It is recommended to contact them directly for the most current pricing and availability.

Experimental Protocols

While specific, detailed experimental protocols for Pramipexole-d7 dihydrochloride are not readily available in the public domain, its primary use as an internal standard in LC-MS/MS analysis follows a well-established methodology. Below is a generalized protocol for the quantification of Pramipexole in a biological matrix using Pramipexole-d7 dihydrochloride as an internal standard.

General Protocol for Quantification of Pramipexole in Plasma using LC-MS/MS

Objective: To determine the concentration of Pramipexole in plasma samples using a validated LC-MS/MS method with Pramipexole-d7 dihydrochloride as an internal standard.

Materials:

- Pramipexole analytical standard

- Pramipexole-d7 dihydrochloride (Internal Standard, IS)

- Control (blank) plasma from the relevant species

- Acetonitrile (ACN), HPLC grade

- Formic acid, LC-MS grade

- Water, LC-MS grade

- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents

- LC-MS/MS system (e.g., a triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system)

Methodology:

- Preparation of Stock Solutions:

  - Prepare a stock solution of Pramipexole (e.g., 1 mg/mL) in a suitable solvent (e.g., methanol or DMSO).

  - Prepare a stock solution of Pramipexole-d7 dihydrochloride (IS) (e.g., 1 mg/mL) in the same solvent.

- Preparation of Calibration Standards and Quality Control (QC) Samples:

- Serially dilute the Pramipexole stock solution with control plasma to prepare calibration standards at a range of concentrations (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).

- Prepare QC samples at low, medium, and high concentrations in a similar manner.

- Sample Preparation (Protein Precipitation Method):

  - To 100 μL of plasma sample (calibration standard, QC, or unknown), add a fixed amount of the IS working solution (e.g., 10 μL of 1 μg/mL Pramipexole-d7 dihydrochloride).

  - Vortex briefly to mix.

  - Add 300 μL of cold acetonitrile to precipitate the plasma proteins.

  - Vortex for 1 minute.

  - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.

  - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

  - Reconstitute the residue in 100 μL of the mobile phase.

- LC-MS/MS Analysis:

  - Liquid Chromatography (LC) Conditions:

    - Column: A suitable C18 column (e.g., 2.1 x 50 mm, 1.8 μm).

    - Mobile Phase A: Water with 0.1% formic acid.

    - Mobile Phase B: Acetonitrile with 0.1% formic acid.

    - Gradient: A suitable gradient to ensure separation of Pramipexole from potential interferences.

    - Flow Rate: e.g., 0.4 mL/min.
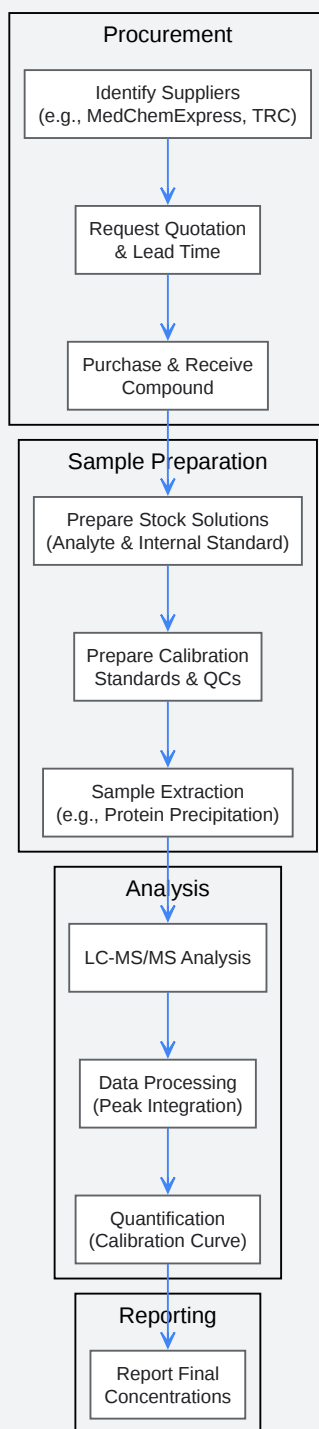
    - Injection Volume: e.g., 5 μL.

- Mass Spectrometry (MS) Conditions:

  - Ionization Mode: Positive Electrospray Ionization (ESI+).

  - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for Pramipexole and Pramipexole-d7. For example:

    - Pramipexole: m/z 212.1 → 153.1

    - Pramipexole-d7: m/z 219.1 → 160.1

  - Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

- Data Analysis:

  - Calculate the peak area ratio of the analyte (Pramipexole) to the internal standard (Pramipexole-d7).

  - Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards.

  - Determine the concentration of Pramipexole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Workflow for Utilizing a Deuterated Internal Standard

The following diagram illustrates the typical workflow for using a deuterated internal standard like Pramipexole-d7 dihydrochloride in a quantitative research setting.

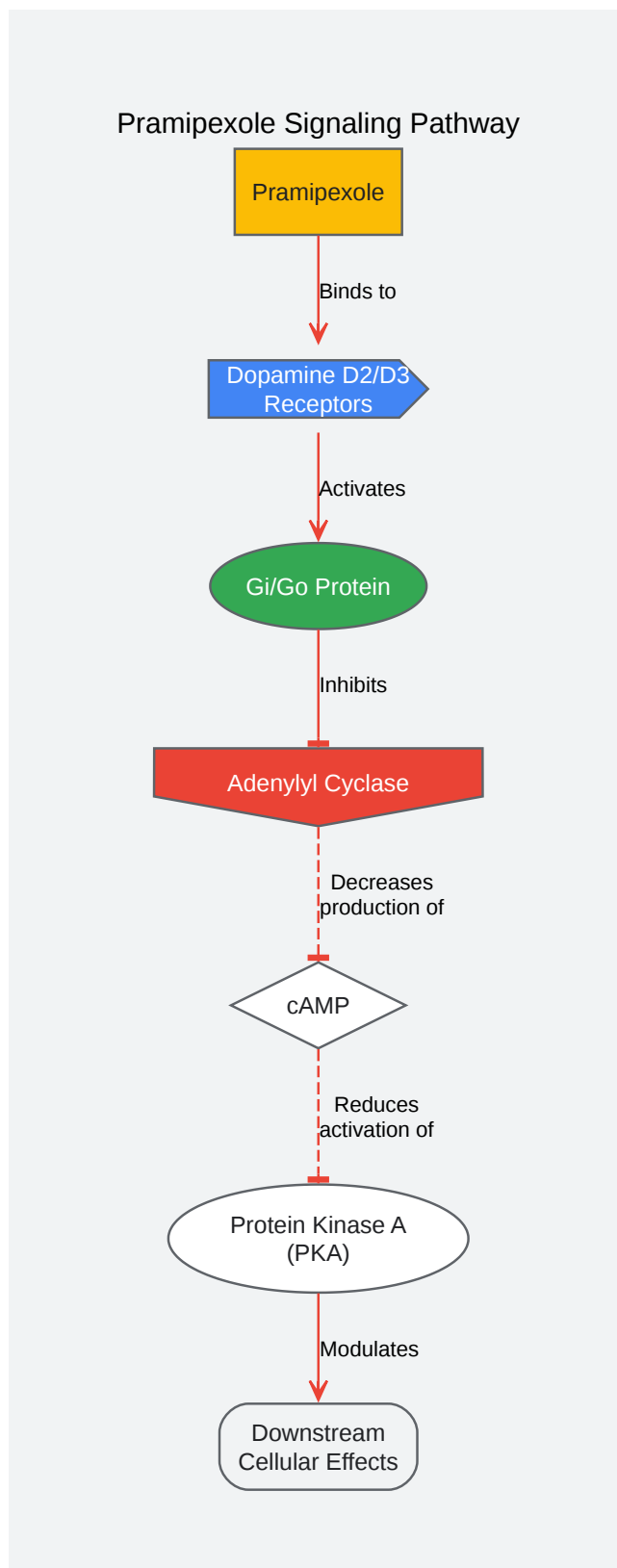Workflow for a Deuterated Internal Standard in Quantitative Analysis

Procurement

Identify Suppliers
(e.g., MedChemExpress, TRC)

↓

Request Quotation
& Lead Time

↓

Purchase & Receive
Compound

Sample Preparation

Prepare Stock Solutions
(Analyte & Internal Standard)

↓

Prepare Calibration
Standards & QCs

↓

Sample Extraction
(e.g., Protein Precipitation)

Analysis

LC-MS/MS Analysis

↓

Data Processing
(Peak Integration)

↓

Quantification
(Calibration Curve)

Reporting

Report Final
Concentrations

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Caption: A logical workflow for the procurement and use of a deuterated internal standard.

Signaling Pathway of Pramipexole

Pramipexole is a dopamine agonist with high affinity for the D2, D3, and D4 dopamine receptors. The following diagram illustrates its primary mechanism of action.

Pramipexole Signaling Pathway

Pramipexole

Binds to

Dopamine D2/D3 Receptors

Activates

Gi/Go Protein

Inhibits

Adenylyl Cyclase

Decreases production of

cAMP

Reduces activation of

Protein Kinase A (PKA)

Modulates

Downstream Cellular Effects

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Caption: The signaling pathway of Pramipexole as a dopamine receptor agonist.

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